

# Application Notes and Protocols for Evaluating Ferroniobium in Cast Iron

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## Compound of Interest

Compound Name: Ferroniobium

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This document provides a detailed experimental protocol for the systematic evaluation of **ferroniobium** (FeNb) as an alloying agent in cast iron. The following procedures cover alloy preparation, microstructural characterization, and mechanical properties assessment to determine the effects of niobium (Nb) additions.

## Alloy Preparation and Compositional Analysis

The initial and crucial step is the preparation of cast iron heats with varying **ferroniobium** content.

## Experimental Protocol: Alloy Melting and Casting

- **Charge Calculation:** Calculate the required weights of raw materials (e.g., pig iron, steel scrap, ferroalloys) to achieve the target base composition of the cast iron. Prepare separate calculations for heats with incremental additions of **ferroniobium** (e.g., 0.0%, 0.5%, 1.0%, 1.5% Nb by weight).
- **Furnace Preparation:** Utilize a high-frequency induction furnace for melting the charge. Ensure the furnace crucible is clean and free of contaminants from previous melts.
- **Melting:**
  - Charge the furnace with the base materials.

- Melt the charge under an inert atmosphere (e.g., argon) to minimize oxidation.
- Superheat the molten metal to approximately 100°C above the liquidus temperature of the target alloy.
- **Ferroniobium Addition:** Add the calculated amount of **ferroniobium** to the molten bath. It is critical to ensure the FeNb dissolves completely. This can be facilitated by using fine-grained FeNb or by allowing sufficient holding time with agitation in the furnace before casting.<sup>[1]</sup>
- **Inoculation and Nodularization (for Ductile Iron):** If producing ductile iron, perform inoculation (e.g., with FeSi) and nodularization (e.g., with FeSiMg) treatments in the ladle using methods like the sandwich technique.<sup>[2]</sup>
- **Casting:** Pour the molten iron into prepared sand or permanent molds to produce standardized test bars for mechanical testing and samples for metallographic analysis.

## Experimental Protocol: Chemical Analysis

- **Sample Collection:** Obtain a sample from each heat of molten iron for chemical analysis.
- **Spectrometry:** Utilize optical emission spectrometry or X-ray fluorescence (XRF) to determine the final chemical composition of each cast sample.
- **Data Recording:** Record the weight percentages of all significant elements, particularly Carbon (C), Silicon (Si), Manganese (Mn), and Niobium (Nb).

## Data Presentation: Chemical Composition

Heat ID	Target Nb (wt.%)	Actual Nb (wt.%)	C (wt.%)	Si (wt.%)	Mn (wt.%)	Other Elements
CI-Nb00	0.0					
CI-Nb05	0.5					
CI-Nb10	1.0					
CI-Nb15	1.5					

## Microstructural Characterization

The influence of niobium on the microstructure of cast iron is a primary area of investigation. Niobium is known to form hard, primary MC-type carbides which can significantly affect the material's properties.<sup>[1][3]</sup>

### Experimental Protocol: Metallography

- **Sample Sectioning:** Cut representative cross-sections from the cast samples using an abrasive cutoff wheel with adequate cooling to prevent thermal damage to the microstructure.
- **Mounting:** Mount the sectioned samples in a polymer resin (e.g., phenolic or epoxy) to facilitate handling during grinding and polishing.
- **Grinding:** Grind the mounted samples using progressively finer silicon carbide abrasive papers (e.g., 240, 320, 400, 600, 800, 1200 grit). Ensure the sample is cooled with water to prevent overheating.
- **Polishing:** Polish the ground samples on cloths using diamond paste suspensions of decreasing particle size (e.g., 6  $\mu\text{m}$  followed by 1  $\mu\text{m}$ ) to achieve a mirror-like, scratch-free surface.<sup>[4]</sup>
- **Etching:** Etch the polished samples to reveal the microstructural constituents. A common etchant for cast iron is 2% Nital (2% nitric acid in ethanol). Immerse or swab the sample for a few seconds to reveal the matrix structure (pearlite, ferrite).<sup>[5]</sup> For revealing specific phases like carbides, other reagents such as Murakami's can be used.<sup>[6]</sup>
- **Microscopic Examination:** Examine the etched samples using optical microscopy and Scanning Electron Microscopy (SEM). Use SEM with Energy Dispersive X-ray Spectroscopy (EDS) to confirm the presence and composition of niobium carbides.

### Experimental Protocol: Quantitative Analysis

- **Image Acquisition:** Capture multiple digital micrographs from representative areas of each sample.

- **Phase Fraction Measurement:** Use image analysis software (e.g., ImageJ, MaterialQ+) to determine the volume fraction of different phases, such as graphite, pearlite, ferrite, and niobium carbides.[1][7] This is often done by converting the image to binary based on grayscale thresholds and calculating the pixel area of each phase.
- **Graphite Morphology (for Ductile/Gray Iron):** For nodular or gray irons, analyze the graphite morphology according to standards like ASTM A247 to quantify nodularity, size, and distribution.[7][8]

## Data Presentation: Microstructural Analysis

Heat ID	Nb (wt.%)	Predominant Matrix	Carbide Volume Fraction (%)	Graphite Nodule Count (per mm <sup>2</sup> ) (if applicable)	Average Graphite Size (μm) (if applicable)
CI-Nb00					
CI-Nb05					
CI-Nb10					
CI-Nb15					

## Mechanical Property Evaluation

The ultimate goal of adding **ferro niobium** is typically to enhance the mechanical performance of the cast iron.

## Experimental Protocol: Hardness Testing

- **Method:** Perform Vickers hardness testing (HV) in accordance with ASTM E384.[9] This method is suitable for measuring both the bulk hardness and the hardness of individual micro-constituents.
- **Procedure:**
  - Use a polished, unetched sample.

- Apply a specified load (e.g., HV10, HV30) through a square-based pyramidal diamond indenter for a dwell time of 10-15 seconds.[\[2\]](#)[\[10\]](#)
- Measure the two diagonals of the resulting indentation using a microscope.[\[10\]](#)
- Calculate the Vickers hardness number.
- Take at least five readings per sample and report the average.

## Experimental Protocol: Tensile Testing

- Standard: Conduct tensile tests according to ASTM E8/E8M.[\[11\]](#)
- Specimen Preparation: Machine cast test bars into standardized "dog-bone" shaped specimens. For flat specimens, a typical gauge length is 50 mm with a width of 12.5 mm. For round specimens, a 4D gauge length is common.[\[12\]](#)[\[13\]](#)
- Procedure:
  - Mount the specimen in a universal testing machine.
  - Apply a uniaxial tensile load at a constant rate of crosshead movement until the specimen fractures.[\[11\]](#)
  - Use an extensometer to accurately measure the elongation of the gauge length.
- Data Analysis: From the resulting stress-strain curve, determine the Ultimate Tensile Strength (UTS), Yield Strength (YS) (typically at 0.2% offset), and Percent Elongation.

## Experimental Protocol: Abrasive Wear Testing

- Standard: Perform dry sand/rubber wheel abrasion tests following the ASTM G65 standard.[\[14\]](#)[\[15\]](#)
- Procedure:
  - Prepare rectangular block specimens with a flat, polished surface.

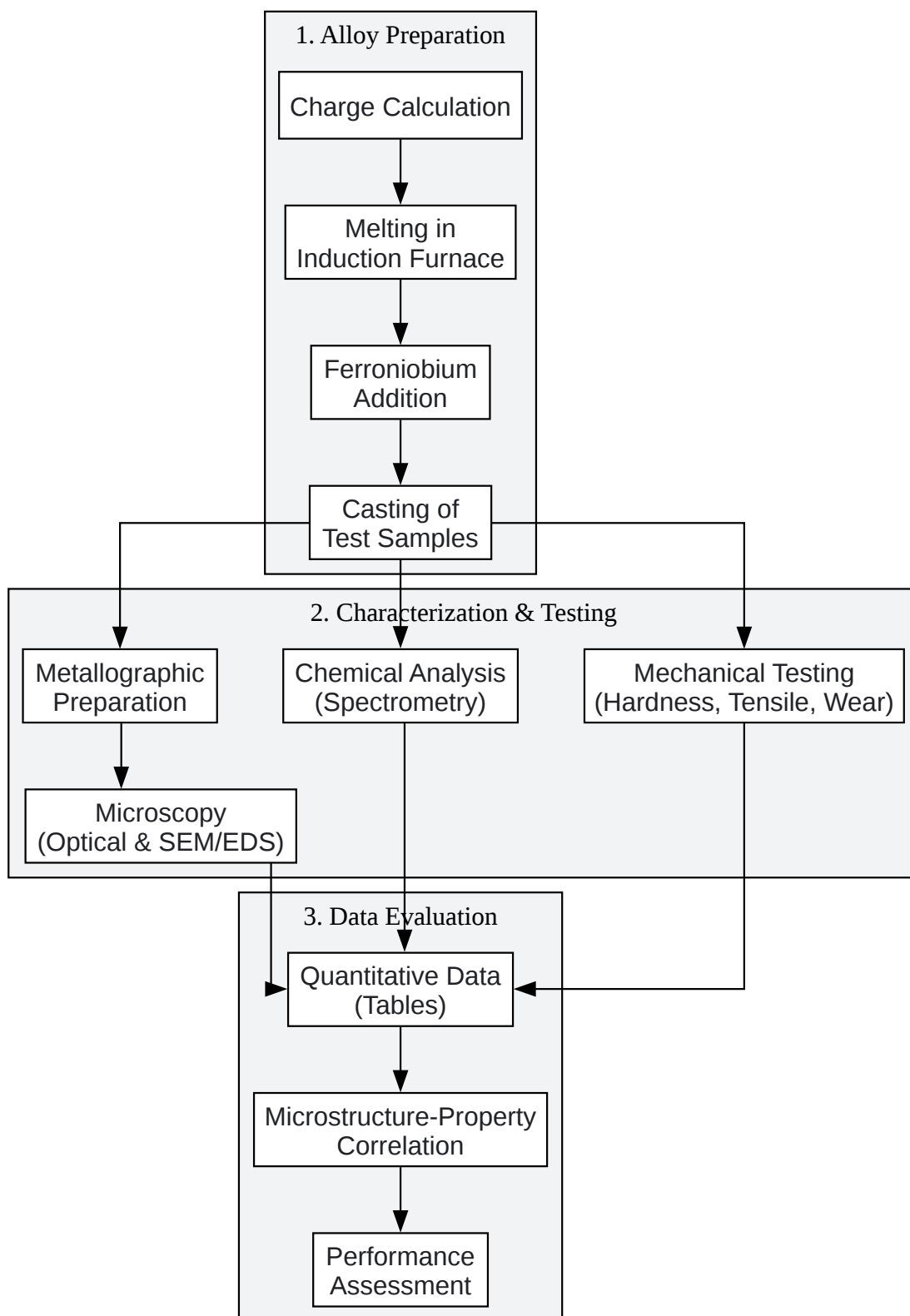
- Press the specimen against a rotating rubber-lined wheel with a specified force (e.g., 130 N or 30 lbs).[16]
- Introduce a controlled flow of abrasive sand between the specimen and the wheel.
- Run the test for a set number of revolutions (e.g., 6000 revolutions).[16]
- Data Analysis:
  - Measure the mass loss of the specimen before and after the test.
  - Convert the mass loss to volume loss using the material's density. This allows for accurate comparison between materials of different densities.[15]

## Data Presentation: Mechanical Properties

Heat ID	Nb (wt.%)	Hardness (HV)	Yield Strength (MPa)	Tensile Strength (MPa)	Elongation (%)	Abrasive Wear (Volume Loss, mm <sup>3</sup> )
CI-Nb00						
CI-Nb05						
CI-Nb10						
CI-Nb15						

## Visualizations

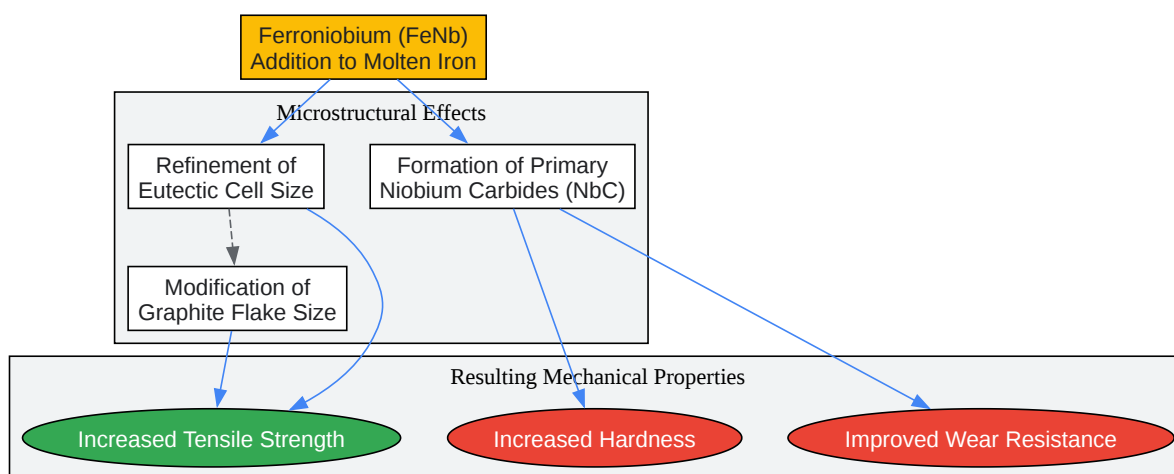
## Experimental Workflow



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Caption: Workflow for evaluating **ferroniobium** in cast iron.

## Logical Relationship of Niobium's Effect



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Caption: Influence of **ferroniobium** on cast iron properties.

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